

Personal protective equipment for handling (E)-Methyl 3-(4-cyanophenyl)acrylate

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Compound of Interest	
Compound Name:	(E)-Methyl 3-(4-cyanophenyl)acrylate
Cat. No.:	B1148188
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Essential Safety and Handling Guide for (E)-Methyl 3-(4-cyanophenyl)acrylate

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **(E)-Methyl 3-(4-cyanophenyl)acrylate**. Following these procedures is essential for ensuring personal safety and proper management of this chemical in a laboratory setting.

Chemical Identifier:

- Name: **(E)-Methyl 3-(4-cyanophenyl)acrylate**
- CAS Number: 52116-83-3[1]
- Molecular Formula: C₁₁H₉NO₂[2]

Hazard Identification and Personal Protective Equipment (PPE)

(E)-Methyl 3-(4-cyanophenyl)acrylate is classified as a hazardous substance. It is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation[3][4][5].

Therefore, strict adherence to PPE protocols is mandatory.

Summary of Required Personal Protective Equipment

PPE Category	Specification	Rationale
Hand Protection	Double gloving with nitrile gloves. [6]	Acrylate monomers can penetrate standard latex or vinyl gloves within minutes. [6] Double gloving provides enhanced protection against skin contact and potential sensitization.
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield is required if there is a splash hazard. [7] [8]	Protects against eye irritation or serious eye damage from splashes or dust.
Skin and Body Protection	A lab coat or chemical-resistant apron that covers all exposed skin. Safety shoes meeting at least S1 standards. [9]	Prevents accidental skin contact and contamination of personal clothing.
Respiratory Protection	To be used exclusively within a certified chemical fume hood. [7] [9]	The compound can cause respiratory irritation [3] [4] . A fume hood provides the primary engineering control to prevent inhalation of vapors, dust, or aerosols. [9]

Operational Plan for Safe Handling

A systematic approach to handling **(E)-Methyl 3-(4-cyanophenyl)acrylate** from receipt to disposal is critical to minimize exposure and ensure a safe laboratory environment.

Step-by-Step Handling Protocol:

- Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store the chemical in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[9]
- Keep the container tightly closed and store it separately from incompatible materials such as acids and oxidizing agents.[9][10]
- The storage area should be clearly marked with the appropriate hazard warnings.

- Preparation and Weighing:
 - All handling, including weighing and preparing solutions, must be conducted within a certified chemical fume hood to ensure adequate exhaust ventilation.[7][9]
 - Before handling, ensure all required PPE is correctly worn.
 - Use anti-static and spark-proof equipment where possible to prevent the build-up of electrostatic charge.[9]
- Experimental Use:
 - Avoid contact with skin, eyes, and clothing.[9]
 - Do not breathe in any dust, fumes, mists, or vapors that may be generated.[4][9]
 - Wash hands thoroughly before and after use, and do not eat, drink, or smoke in the handling area.[9]
- Spill and Emergency Procedures:
 - Minor Spill: In the event of a small spill within the fume hood, absorb the material with an inert absorbent such as sand or vermiculite.[9] Place the contaminated material into a sealed, airtight container for disposal as hazardous waste.[9] Clean the spill area first with a pH 10 buffer solution, followed by a 10% bleach solution.[7]
 - Skin Contact: Immediately wash the affected area with plenty of water for at least 15 minutes and remove all contaminated clothing.[7][11]

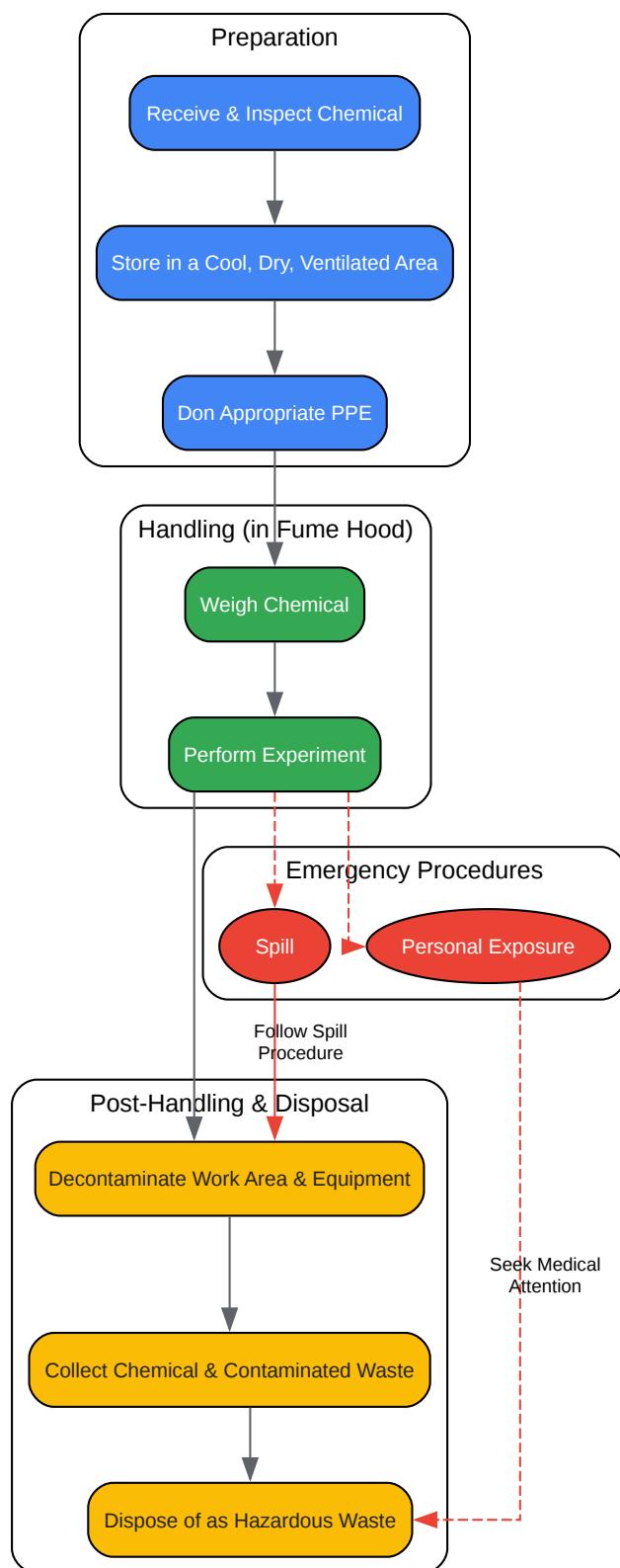
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[5][7] Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[9]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[8][9]

Disposal Plan

Proper disposal of **(E)-Methyl 3-(4-cyanophenyl)acrylate** and associated waste is crucial to prevent environmental contamination and comply with regulations.

- Chemical Waste: Unused or waste **(E)-Methyl 3-(4-cyanophenyl)acrylate** must be disposed of as hazardous chemical waste.[7][9]
- Contaminated Materials: All materials that have come into contact with the chemical, including gloves, absorbent materials, and empty containers, must be treated as hazardous waste and disposed of accordingly.[7][10]
- Disposal Procedure: Collect all waste in a designated, properly labeled, and sealed container. Follow your institution's and local regulations for hazardous waste disposal. Do not dispose of this chemical down the drain or in the general trash.[10]

Workflow for Safe Handling of **(E)-Methyl 3-(4-cyanophenyl)acrylate**

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Caption: Workflow for the safe handling of **(E)-Methyl 3-(4-cyanophenyl)acrylate**.

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